

Performance of Vat Red 15 in Polymer Matrices: A Comparative Guide

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Compound of Interest

Compound Name: Vat Red 15

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This guide provides a comprehensive comparison of the performance of **Vat Red 15** with alternative red colorants, namely Pigment Red 170 and Disperse Red 60, across various polymer matrices. The information presented herein is curated from technical datasheets and scientific literature to aid in the selection of the most suitable colorant for your specific application.

Executive Summary

Vat Red 15 exhibits exceptional thermal stability, making it a candidate for high-temperature polymer processing. However, its performance data in specific polymer matrices is not as extensively documented as that of Pigment Red 170, a versatile alternative with well-characterized properties in a wide range of plastics. Disperse Red 60, while a common colorant for synthetic fibers, shows limited documented application and performance data in commodity and engineering plastics. The choice of colorant will ultimately depend on the specific polymer, processing conditions, and end-use application requirements.

Data Presentation: Comparative Performance in Polymer Matrices

The following tables summarize the key performance indicators of **Vat Red 15**, Pigment Red 170, and Disperse Red 60 in various polymer matrices.

Table 1: Performance of **Vat Red 15** in Various Polymer Matrices

Polymer Matrix	Heat Stability (°C)	Lightfastness (Blue Wool Scale)	Migration Resistance (1-5 Scale)	Notes
General	≥ 300[1]	7-8[1]	5[1]	Excellent general fastness properties. Specific data in various thermoplastics is limited.
Polypropylene (PP)	Data Not Available	Data Not Available	Data Not Available	Mentioned for use in plastics, but specific performance data is not readily available. [2]
Polyethylene (PE)	Data Not Available	Data Not Available	Data Not Available	Mentioned for use in plastics, but specific performance data is not readily available. [2]
Polyvinyl Chloride (PVC)	Data Not Available	Data Not Available	Data Not Available	Mentioned for use in plastics, but specific performance data is not readily available.
Polystyrene (PS)	Data Not Available	Data Not Available	Data Not Available	-
Polycarbonate (PC)	Data Not Available	Data Not Available	Data Not Available	-

Polyamide (PA)	Data Not Available	Data Not Available	Data Not Available	-
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Table 2: Performance of Pigment Red 170 in Various Polymer Matrices

Polymer Matrix	Heat Stability (°C)	Lightfastness (Blue Wool Scale)	Migration Resistance (1-5 Scale)	Notes
Polypropylene (PP)	220[3]	6-7[3]	5[3]	Two grades available: F3RK (yellowish) and F5RK (bluish). F3RK is recommended for PP.[4]
Polyethylene (PE)	220[3]	6-7[3]	5[3]	Both F3RK and F5RK grades can be used in PE.[4][5]
Polyvinyl Chloride (PVC)	200 (F3RK)	6-7 (F3RK)	5 (F3RK)	F3RK grade is specifically recommended for PVC applications. F5RK is not recommended for PVC.[4][6]
Polystyrene (PS)	Data Not Available	Data Not Available	Data Not Available	-
Polycarbonate (PC)	Data Not Available	Data Not Available	Data Not Available	-
Polyamide (PA)	Data Not Available	Data Not Available	Data Not Available	-

Table 3: Performance of Disperse Red 60 in Various Polymer Matrices

Polymer Matrix	Heat Stability (°C)	Lightfastness (Blue Wool Scale)	Migration Resistance (1-5 Scale)	Notes
General	Melting Point: 185 ^[7]	Good on Polyester ^[8]	Data Not Available	Primarily used for dyeing polyester fibers; limited data available for melt processing in plastics. ^{[9][10]}
Polystyrene (PS)	Data Not Available	Data Not Available	Data Not Available	Used in studies with PS films for dye absorption research. ^[11]
Polycarbonate (PC)	Data Not Available	Data Not Available	Data Not Available	-
Polyamide (PA)	Data Not Available	Data Not Available	Data Not Available	Used in studies with Nylon 6 textiles for dye absorption research. ^[11]
Polypropylene (PP)	Data Not Available	Data Not Available	Data Not Available	-
Polyethylene (PE)	Data Not Available	Data Not Available	Data Not Available	-
Polyvinyl Chloride (PVC)	Data Not Available	Data Not Available	Data Not Available	-

Experimental Protocols

The performance data cited in this guide is typically determined using standardized testing methodologies. Below are detailed descriptions of the key experimental protocols.

Heat Stability Testing

Objective: To determine the maximum temperature a pigment can withstand in a specific polymer during processing without significant color change.

Methodology (based on DIN 12877):

- The pigment is dry-blended with the polymer granules at a specified concentration (e.g., 0.1% pigment, 1.0% TiO₂ for tints).
- The mixture is then processed through an injection molding machine at a series of increasing temperatures (e.g., in 20°C increments).
- The residence time in the barrel of the injection molder is kept constant (e.g., 5 minutes).
- The color of the molded plaques at each temperature is measured using a spectrophotometer.
- The heat stability is reported as the temperature at which the color change (ΔE^*_{ab}) exceeds a defined value (e.g., 3) compared to a reference sample processed at the lowest temperature.

Lightfastness Testing

Objective: To assess the resistance of a colored plastic to fading or color change upon exposure to light.

Methodology (based on ISO 105-B02):

- Test specimens (e.g., injection-molded plaques) are prepared with the pigment dispersed in the polymer.
- The specimens are exposed to a controlled artificial light source (e.g., a Xenon arc lamp) that simulates natural sunlight.

- Simultaneously, a set of Blue Wool standards (a series of eight blue wool cloths with known, graded lightfastness) are exposed under the same conditions.
- The specimens are periodically examined for color change.
- The lightfastness rating is determined by comparing the degree of fading of the test specimen to that of the Blue Wool standards. The rating is reported on a scale of 1 (very poor) to 8 (outstanding).

Migration Resistance Testing

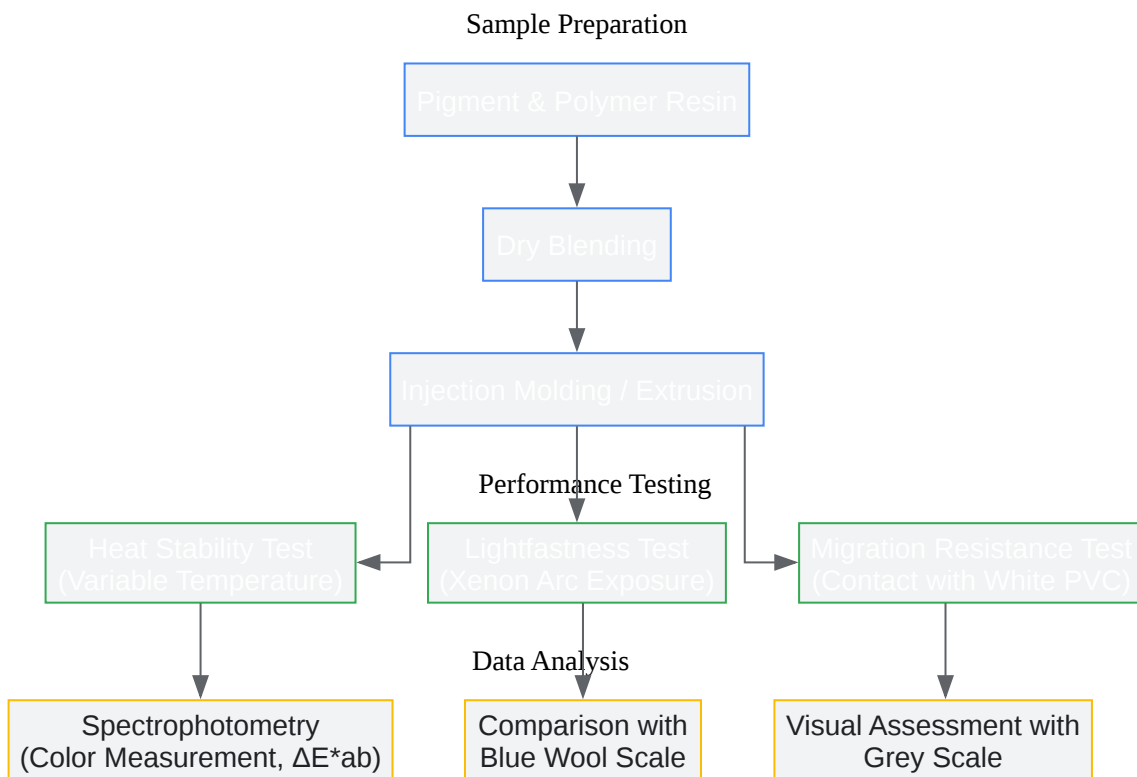
Objective: To evaluate the tendency of a colorant to migrate from a colored plastic to a material in contact with it.

Methodology (based on DIN 53775):

- A colored plasticized PVC sheet containing the test pigment is prepared.
- This colored sheet is brought into contact with a white, uncolored plasticized PVC sheet.
- The two sheets are pressed together under a defined pressure and temperature for a specified duration (e.g., 80°C for 24 hours).
- After the test period, the white PVC sheet is examined for any color staining.
- The degree of migration is assessed visually and rated on a 5-step grey scale, where 5 indicates no migration and 1 indicates severe migration.

Visualizations

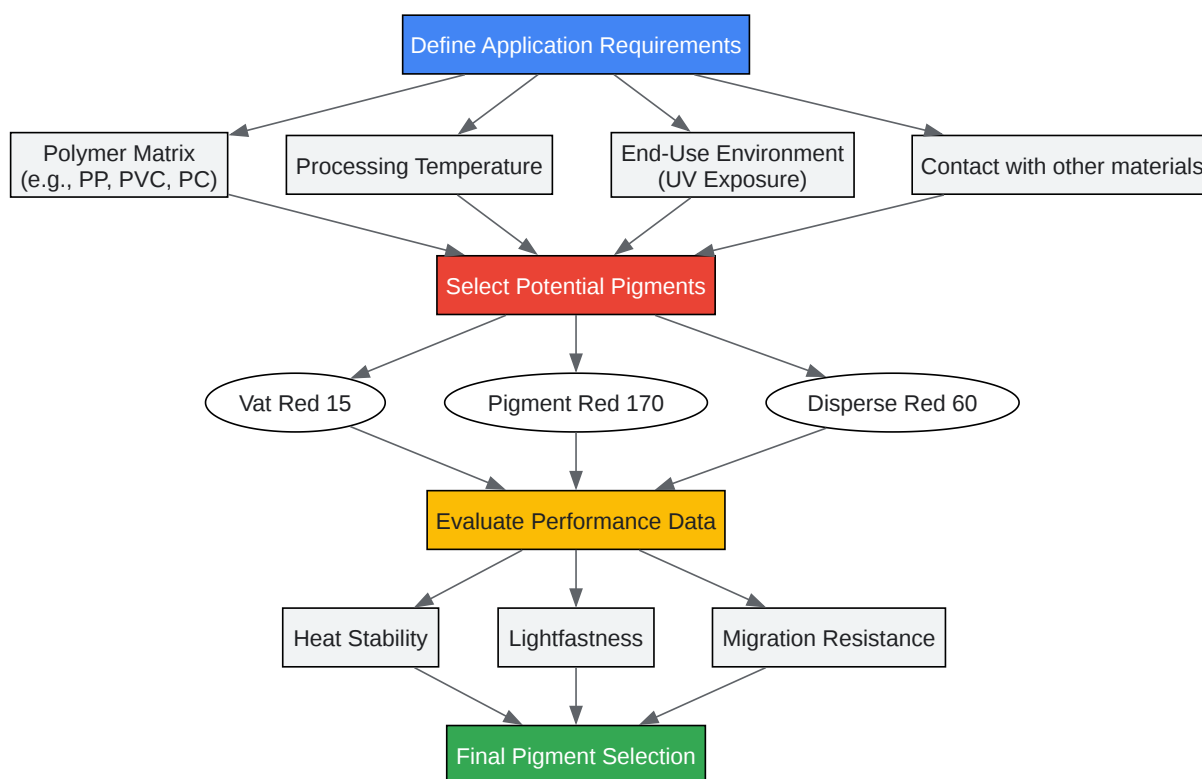
Experimental Workflow for Pigment Performance Evaluation



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Caption: Workflow for evaluating the performance of pigments in polymer matrices.

Logical Relationship for Pigment Selection



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Caption: Decision-making process for selecting a red pigment for a polymer application.

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